

physical properties of aqueous hydroxylammonium nitrate solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxylammonium nitrate

Cat. No.: B084296

[Get Quote](#)

An In-depth Technical Guide to the Physical Properties of Aqueous **Hydroxylammonium Nitrate** Solutions

Introduction

Hydroxylammonium nitrate ($[\text{NH}_3\text{OH}]^+[\text{NO}_3]^-$, HAN) is an ionic salt that is highly soluble in water, forming solutions that are of significant interest in various fields, particularly as a component in energetic materials and "green" propellants.[1][2] Unlike many salts, HAN is miscible with water in all proportions at room temperature.[3][4] The physical properties of these aqueous solutions are critical for design, modeling, and safety in their application. This guide provides a comprehensive overview of the key physical properties of aqueous HAN solutions, including density, viscosity, electrical conductivity, and thermal characteristics, supported by detailed experimental protocols.

Density

The density of aqueous HAN solutions is a fundamental property that varies significantly with concentration. The relationship between density and molar concentration is not perfectly linear, exhibiting a slight curvature that can be represented by a second-order equation.[5]

Quantitative Data: Density

The density of aqueous HAN solutions has been measured as a function of molar concentration. Early approximations suggested a linear relationship, but more precise

measurements have led to the development of a more accurate second-order model.[\[5\]](#)[\[6\]](#)

Molar Concentration (M)	Density (g/cm ³) at 20°C (Calculated)
1.0	1.045
2.0	1.090
4.0	1.176
6.0	1.259
8.0	1.338
10.0	1.414
12.0	1.486
13.0	1.518
14.0	1.550

Note: Densities are calculated based on the second-order regression equation: $\rho = 0.99935 + 0.04630M - 0.0004007M^2$, where M is the molarity of HAN.[\[6\]](#)

The density of pure, anhydrous molten HAN is approximately 1.68 g/cm³, while the crystalline density is 1.841 g/cm³.[\[5\]](#)

Experimental Protocol: Density Measurement

Precise density measurements of HAN solutions are crucial for accurate characterization and modeling.

Apparatus:

- Digital Density Meter: An Anton Paar DMAA 55 density meter or equivalent, which operates by relating the mass of the sample in a hollow oscillator to its frequency.[\[6\]](#)
- Syringe: A storage syringe (e.g., 30 cm³) for sample handling to prevent evaporation, which can significantly affect measurements.[\[6\]](#)

- **Thermostatic Control:** A water bath or internal temperature control to maintain a constant temperature (e.g., 20.00°C).
- **Glassware:** Oven-dried glassware to avoid sample dilution.[\[6\]](#)

Procedure:

- **Calibration:** Calibrate the density meter using dry air and deionized water at the measurement temperature (20.00°C).
- **Sample Preparation:** Prepare a series of aqueous HAN solutions of known concentrations. If working with existing propellants, use analytical methods like titration to determine the precise HAN concentration.[\[6\]](#)
- **Sample Introduction:** To prevent evaporation, draw the HAN solution into a syringe. Inject the sample directly from the syringe into the density meter's measurement cell, ensuring no air bubbles are present.
- **Measurement:** Allow the sample to thermally equilibrate within the instrument. Record the density reading once the value stabilizes. The precision of modern instruments can be as high as 0.0062%.[\[6\]](#)
- **Cleaning:** Thoroughly clean the measurement cell with appropriate solvents (e.g., deionized water, ethanol) and dry it completely between samples.

Viscosity

Viscosity, a measure of a fluid's resistance to flow, is a critical parameter for applications involving fluid dynamics, such as propellant injection systems. Like density, it is highly dependent on concentration and temperature.

Quantitative Data: Viscosity

Comprehensive data on the viscosity of HAN solutions across a wide range of concentrations is not readily available in the provided search results. However, a single data point for a highly concentrated solution has been reported:

Concentration (wt%)	Temperature	Viscosity (Pa·s)
~73%	Room Temperature	9.0×10^{-4}

This corresponds to a viscosity of 0.9 mPa·s or 0.9 cP.[\[7\]](#)

Experimental Protocol: Viscosity Measurement

Capillary viscometry is a common and effective method for determining the viscosity of Newtonian fluids like aqueous HAN solutions.

Apparatus:

- Ubbelohde Viscometer: A glass capillary viscometer suitable for the expected viscosity range.[\[8\]](#)
- Constant Temperature Bath: To maintain the sample at a precise and stable temperature.
- Stopwatch: For accurate timing of the fluid flow.
- Pipettes and Suction Bulb: For accurately transferring the solution into the viscometer.

Procedure:

- Preparation: Clean the viscometer thoroughly and dry it completely.
- Sample Loading: Introduce a precise volume of the HAN solution into the viscometer's reservoir.
- Thermal Equilibration: Place the viscometer in the constant temperature bath and allow it to equilibrate for at least 15-20 minutes.[\[8\]](#)[\[9\]](#)
- Measurement: Using a suction bulb, draw the liquid up through the capillary tube past the upper timing mark.
- Flow Time: Release the suction and measure the time it takes for the liquid meniscus to travel between the upper and lower timing marks.

- Replicates: Repeat the measurement at least three times to ensure reproducibility.
- Calculation: The kinematic viscosity (ν) is calculated using the equation $\nu = C * t$, where 't' is the average flow time and 'C' is the viscometer constant (determined by calibrating with a fluid of known viscosity, such as water). The dynamic viscosity (η) is then found by multiplying the kinematic viscosity by the solution's density ($\eta = \nu * \rho$).

Electrical Conductivity

As an ionic salt, HAN dissociates in water, making the solution electrically conductive. The conductivity is a function of ion concentration, mobility, and temperature, providing insights into the solution's structure and ion-pairing behavior.

Quantitative Data: Electrical Conductivity

Direct conductivity values are not extensively tabulated in the search results. However, resistance measurements for various concentrations highlight the conductive nature of the solutions. The resistance of 1.0 M and 13 M HAN solutions were found to be similar, indicating complex interactions at high concentrations.^[10]

Molar Concentration (M)	Observation
0.10	Higher resistance compared to more concentrated solutions. ^[10]
1.0	Lower resistance; similar to 13 M solution. ^[10]
13.0	Low resistance, indicating high ionic concentration. ^[10]

Experimental Protocol: Conductivity Measurement

Measuring the conductivity of electrolyte solutions requires careful consideration of experimental design to mitigate issues like electrode polarization.

Apparatus:

- **Conductivity Meter/Bridge:** An instrument capable of measuring impedance or conductance with an alternating current (AC) source. The ability to vary the frequency is highly beneficial. [\[10\]](#)
- **Conductivity Cell:** A cell with two parallel platinum electrodes of a known area and distance (cell constant).
- **Constant Temperature Bath:** To ensure the measurement is performed at a stable and known temperature, as conductivity is highly temperature-dependent. [\[11\]](#)

Procedure:

- **Calibration:** Calibrate the conductivity cell using a standard solution of known conductivity, such as a potassium chloride (KCl) solution. [\[11\]](#)
- **Sample Preparation:** Prepare HAN solutions of the desired concentrations using deionized water.
- **Measurement:** a. Rinse the conductivity cell with the sample solution. b. Immerse the cell in the sample, ensuring the electrodes are fully submerged, and place it in the temperature bath to equilibrate. c. Apply an AC voltage across the electrodes and measure the resistance (or conductance). d. To counteract electrode polarization effects, which can cause frequency-dependent resistance, perform measurements at several frequencies (e.g., up to 10^7 Hz). [\[10\]](#)
- **Data Analysis:** Plot the measured resistance against the inverse square root of the frequency. Extrapolate the resulting line to infinite frequency to find the true solution resistance, free from polarization effects. [\[10\]](#)
- **Calculation:** Convert the true resistance to conductivity (κ) using the cell constant (K): $\kappa = K / R$.

Thermal Properties

The thermal behavior of HAN solutions, including boiling points and decomposition temperatures, is paramount for safety and for applications in propulsion where controlled thermal decomposition is the desired outcome.

Quantitative Data: Thermal Properties

Property	Concentration	Value
Boiling Point	12.0 M	132°C
Onset Decomposition Temp.	95 wt%	~150°C[2]
Melting Point (Pure HAN)	100%	48°C[1]

The thermal decomposition of HAN is exothermic and can become vigorous, producing brown fumes in what is known as a "fizz reaction".[12]

Experimental Protocol: Thermal Analysis

Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) are standard techniques for characterizing the thermal stability and decomposition of materials.

Apparatus:

- TGA/DSC Instrument: A combined or separate TGA and DSC instrument (e.g., PerkinElmer).
- Sample Pans: Typically aluminum or other inert material.
- Inert Gas Supply: High-purity nitrogen for purging the furnace.

Procedure:

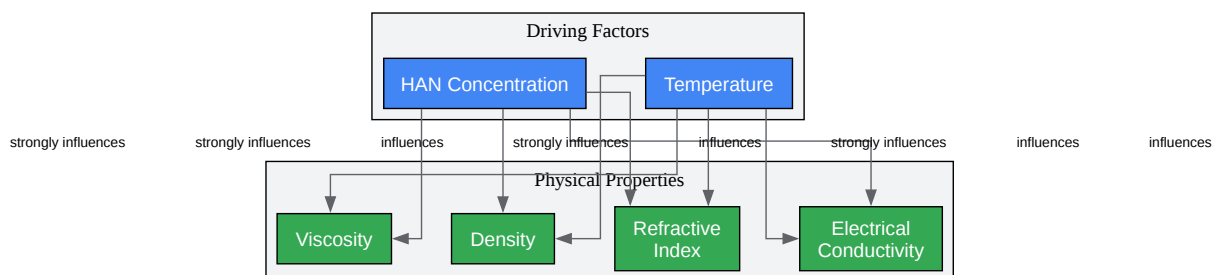
- Sample Preparation: Accurately weigh a small amount of the aqueous HAN solution (e.g., 10 mg) into a sample pan.[13]
- Instrument Setup: Place the sample pan and an empty reference pan into the instrument.
- TGA/DSC Scan: a. Purge the furnace with an inert gas like nitrogen at a constant flow rate. [13] b. Heat the sample at a controlled, linear heating rate (e.g., 10°C/min).[13][14] c. Record the change in mass (TGA) and the differential heat flow (DSC) as a function of temperature.
- Data Analysis:

- From the TGA curve, identify the onset temperature of mass loss, which corresponds to decomposition.
- From the DSC curve, identify exothermic peaks that indicate decomposition or other thermal events. The onset temperature of a significant exotherm is often reported as the decomposition temperature. The activation energy for the decomposition can be calculated from scans at multiple heating rates.^[14]

Visualizations

Logical Relationships of Physical Properties

The physical properties of aqueous HAN solutions are strongly influenced by both concentration and temperature. The following diagram illustrates these fundamental relationships.

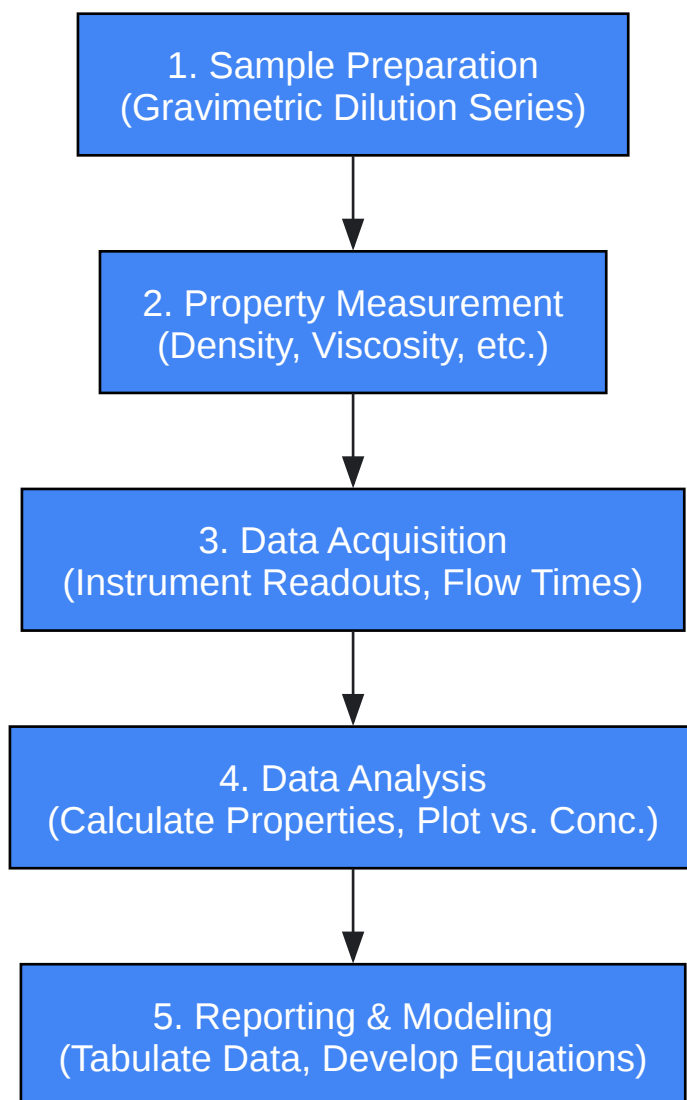


[Click to download full resolution via product page](#)

Caption: Influence of concentration and temperature on key physical properties of HAN solutions.

Experimental Workflow

A generalized workflow for the systematic characterization of the physical properties of aqueous HAN solutions is outlined below.



[Click to download full resolution via product page](#)

Caption: Generalized workflow for physical property characterization of HAN solutions.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Hydroxylammonium nitrate - Wikipedia [en.wikipedia.org]

- 2. scholarworks.utep.edu [scholarworks.utep.edu]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. apps.dtic.mil [apps.dtic.mil]
- 6. apps.dtic.mil [apps.dtic.mil]
- 7. eucass.eu [eucass.eu]
- 8. users.metu.edu.tr [users.metu.edu.tr]
- 9. egusphere.copernicus.org [egusphere.copernicus.org]
- 10. apps.dtic.mil [apps.dtic.mil]
- 11. kh.aquaenergyexpo.com [kh.aquaenergyexpo.com]
- 12. apps.dtic.mil [apps.dtic.mil]
- 13. researchgate.net [researchgate.net]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [physical properties of aqueous hydroxylammonium nitrate solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b084296#physical-properties-of-aqueous-hydroxylammonium-nitrate-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com